

# Tributylin Effects on Broiler Performance: Experimental Data Summary

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## Compound Focus: Tributyrin

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Study Model / Condition	Tributylin Supplementation Level	Key Performance Outcomes	Comparative Findings
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| **Healthy Broilers** (Arbor Acres, 35-day study) [1] [2] | 300 g/ton (60% di- and tri-butylin) | **Body Weight:** +4.6% **FCR:** -5.2% **EPEF:** +14.9% [1] [2] | TB-300 showed superior growth performance improvement compared to coated sodium butyrate (SB-500) and a control diet [1] [2]. || **Coccidia Challenge** (Eimeria maxima infection) [3] [4] | 0.25% (w/w) in diet | **Body Weight Gain:** Improved at peak infection (7 dpi) **FCR:** Improved at peak infection (7 dpi) [3] [4] | Supplementation specifically counteracted the performance-depressing effects of coccidial infection [3] [4]. || **Cyclic Heat Stress** (Taihe Silky Fowls) [5] | 0.04% to 0.32% in diet | **Average Daily Gain (ADG):** Improved **FCR:** Improved [5] | Effectively alleviated the adverse effects of heat stress on growth performance, with 0.16% being an effective level [5]. |

## Detailed Experimental Protocols

To help you evaluate the reliability and applicability of these findings, here is a detailed look at the methodologies used in the key studies cited above.

## Comparative Study of Butyrate Supplements (2025)

This study directly compared different butyrate sources in a large-scale, 35-day experiment [1] [2].

- **Animals and Housing:** 1,000 day-old Arbor Acres broiler chicks were randomly assigned to four dietary treatments, each with six replicates. They were housed in floor pens with wood shavings [2].
- **Dietary Treatments:**
  - **CON:** Control basal diet.
  - **TB-500:** Basal diet + 500 g/ton of a product containing 40% **tributyryn**, copper, and essential oils.
  - **TB-300:** Basal diet + 300 g/ton of a product containing 60% di- and tri-butyryn.
  - **SB-500:** Basal diet + 500 g/ton of coated sodium butyrate (40%) [1] [2].
- **Data Collection:** Body weight and feed intake were recorded weekly. On day 35, samples were collected to assess serum biochemistry, intestinal morphology (villus height and crypt depth), digestive enzymes, and gene expression in muscle and liver tissue [1] [2].

## Tributyryn Under Coccidiosis Challenge (2021)

This study investigated **tributyryn**'s efficacy against a specific disease challenge [3] [4].

- **Animals and Infection Model:** 96 Ross 708 male broilers were fed either a control diet or a diet with 0.25% **tributyryn**. On day 21 post-hatch, birds were orally inoculated with *Eimeria maxima* oocysts or sham-infected with water [3] [4].
- **Groups:** The design created four groups: Uninfected Control, Uninfected+**Tributyryn**, Infected Control, and Infected+**Tributyryn**.
- **Data Collection:** Body weight gain and feed conversion ratio (FCR) were measured at 7 and 10 days post-infection. On these days, ileal tissue samples were collected for gene expression analysis related to immunity, digestion, and gut barrier integrity [3].

## Tributyryn Under Cyclic Heat Stress (2024)

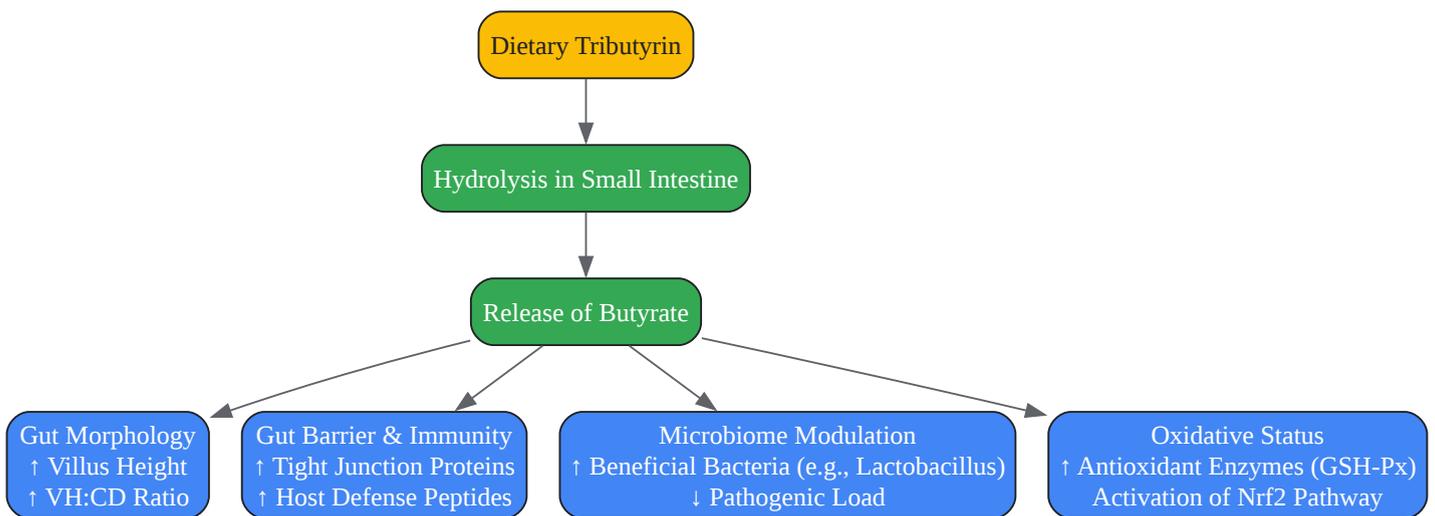
This study focused on **tributyryn**'s role in mitigating environmental stress [5].

- **Animals and Stress Model:** 120-day-old Taihe Silky Fowls were divided into groups. The heat stress (HS) group was exposed to 34°C for 8 hours daily for 4 weeks, while the normal control (NC) group was kept at 24°C [5].
- **Dietary Treatments:** The HS group was further divided and fed a basal diet supplemented with 0.04%, 0.08%, 0.16%, or 0.32% **tributyryn**.
- **Data Collection:** Growth performance (ADG, FCR) was monitored. At the end of the study, breast muscle samples were taken to analyze meat quality, antioxidant enzyme activity, and the expression

of genes in the Nrf2 antioxidant pathway [5].

## Mechanisms of Action: How Tributyrin Works

The performance benefits of **tributyrin** are supported by measurable improvements in gut physiology and health. The following diagram summarizes its primary modes of action.



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The mechanisms shown in the diagram are supported by concrete experimental data:

- **Improved Gut Morphology:** Multiple studies confirmed that **tributyrin** significantly increases **villus height** and the **villus height to crypt depth (VH:CD) ratio** in the duodenum, jejunum, and ileum, which indicates a larger surface area for nutrient absorption [1] [2] [6].
- **Enhanced Gut Barrier and Immunity:** **Tributyrin** upregulates the expression of genes related to tight junctions (e.g., **occludin**) and host defense (e.g., **TLR4**) [1] [2] [7]. This strengthens the intestinal barrier and improves immune response.
- **Microbiome Modulation:** Supplementation has been shown to increase the relative abundance of beneficial bacteria like **Lactobacillus** and **Bifidobacterium**, while reducing pathogenic bacteria such as *Clostridia* [8] [7] [6].

- **Improved Oxidative Status:** Under heat stress, **tributylin** enhanced the activity of antioxidant enzymes like **GSH-Px** and up-regulated genes in the **Nrf2 signaling pathway** (Nrf2, NQO1, HO-1), reducing oxidative damage in muscle tissue [5].

## Key Takeaways for Professionals

- **Tributylin consistently demonstrates benefits** for growth performance and gut health in broilers across various conditions, with a particular value in mitigating challenges like disease and heat stress.
- **Compared to sodium butyrate, tributyrin's** glycerol structure provides more targeted delivery of butyrate to the small intestine, resulting in a longer half-life and often superior bio-efficacy [2] [9] [6].
- The **optimal dosage** appears to be context-dependent, but effective levels in research range from 250 mg/kg (0.025%) to 0.25% of the diet [8] [3] [5].

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